

A Technical Guide to Fmoc-Gly-OH-¹³C₂,¹⁵N: Applications and Methodologies

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Compound of Interest

Compound Name: Fmoc-Gly-OH-¹³C₂,¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core applications and methodologies surrounding the use of N-(9-Fluorenylmethoxycarbonyl)-glycine-¹³C₂,¹⁵N (Fmoc-Gly-OH-¹³C₂,¹⁵N), a stable isotope-labeled amino acid crucial for advanced research in proteomics, drug discovery, and structural biology. This document provides a comprehensive overview of its commercial suppliers, key properties, and detailed protocols for its application in peptide synthesis, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS).

Introduction to Fmoc-Gly-OH-¹³C₂,¹⁵N

Fmoc-Gly-OH-¹³C₂,¹⁵N is a derivative of the amino acid glycine, strategically labeled with heavy isotopes of carbon (¹³C) at both the alpha-carbon and the carbonyl carbon, and with a heavy isotope of nitrogen (¹⁵N) at the amino group. The fluorenylmethoxycarbonyl (Fmoc) protecting group on the nitrogen atom makes it ideal for solid-phase peptide synthesis (SPPS). This isotopic labeling does not alter the chemical properties of the glycine residue but provides a distinct mass and nuclear spin signature, enabling precise tracking and quantification in complex biological samples.^[1] Its primary applications lie in quantitative proteomics, detailed structural analysis of peptides and proteins by NMR, and metabolic studies.^[1]

Commercial Availability

A variety of chemical suppliers offer Fmoc-Gly-OH-¹³C₂,¹⁵N, ensuring its accessibility for the research community. Key suppliers include:

- Sigma-Aldrich (Merck): A prominent supplier of research chemicals, offering Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ with high isotopic purity.[2][3]
- Cambridge Isotope Laboratories, Inc.: Specializes in stable isotope-labeled compounds and provides highly enriched Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ for NMR and MS applications.[4]
- MedchemExpress: A supplier of a wide range of research chemicals and biochemicals, including various isotopically labeled amino acids.
- Benchchem: Offers a range of fine chemicals and building blocks for research and development, including Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$.
- Anaspec: Provides a comprehensive catalog of peptides, antibodies, and reagents for life science research, including heavy-isotope labeled amino acids.
- ChemPep: A supplier of peptides, amino acid derivatives, and reagents for peptide synthesis.
- EvitaChem: Offers a portfolio of chemical products for research and development.
- Ambeed: A supplier of building blocks and intermediates for chemical synthesis.

Researchers should consult individual supplier specifications for details on pricing, availability, and packaging options.

Quantitative Data and Physical Properties

The key quantitative data for Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ are summarized in the table below, compiled from various supplier technical data sheets.

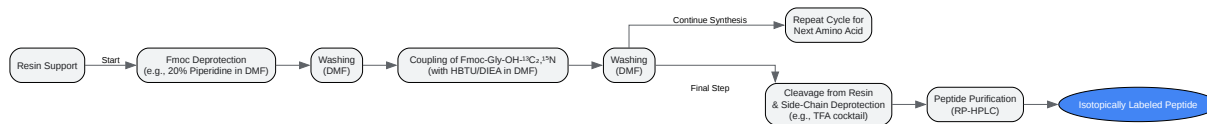
Property	Value	Source
Chemical Formula	C ₁₇ H ₁₅ NO ₄ (with ¹³ C ₂ and ¹⁵ N isotopes)	--INVALID-LINK--
Molecular Weight	300.28 g/mol	--INVALID-LINK--
CAS Number	285978-13-4	--INVALID-LINK--
Isotopic Purity (¹³ C)	Typically ≥99 atom %	--INVALID-LINK--
Isotopic Purity (¹⁵ N)	Typically ≥98 atom %	--INVALID-LINK--
Appearance	White to off-white solid	--INVALID-LINK--
Melting Point	174-175 °C	--INVALID-LINK--
Solubility	Soluble in organic solvents such as DMF, dichloromethane, and acetonitrile.	--INVALID-LINK--
Storage Conditions	2-8°C, desiccated, and protected from light.	--INVALID-LINK--

Experimental Protocols and Methodologies

The unique properties of Fmoc-Gly-OH-¹³C₂,¹⁵N make it a versatile tool in various experimental contexts. Below are detailed methodologies for its primary applications.

Solid-Phase Peptide Synthesis (SPPS)

The incorporation of Fmoc-Gly-OH-¹³C₂,¹⁵N into a peptide sequence follows the standard principles of Fmoc-based SPPS. The workflow involves the iterative deprotection of the Fmoc group and coupling of the next amino acid.



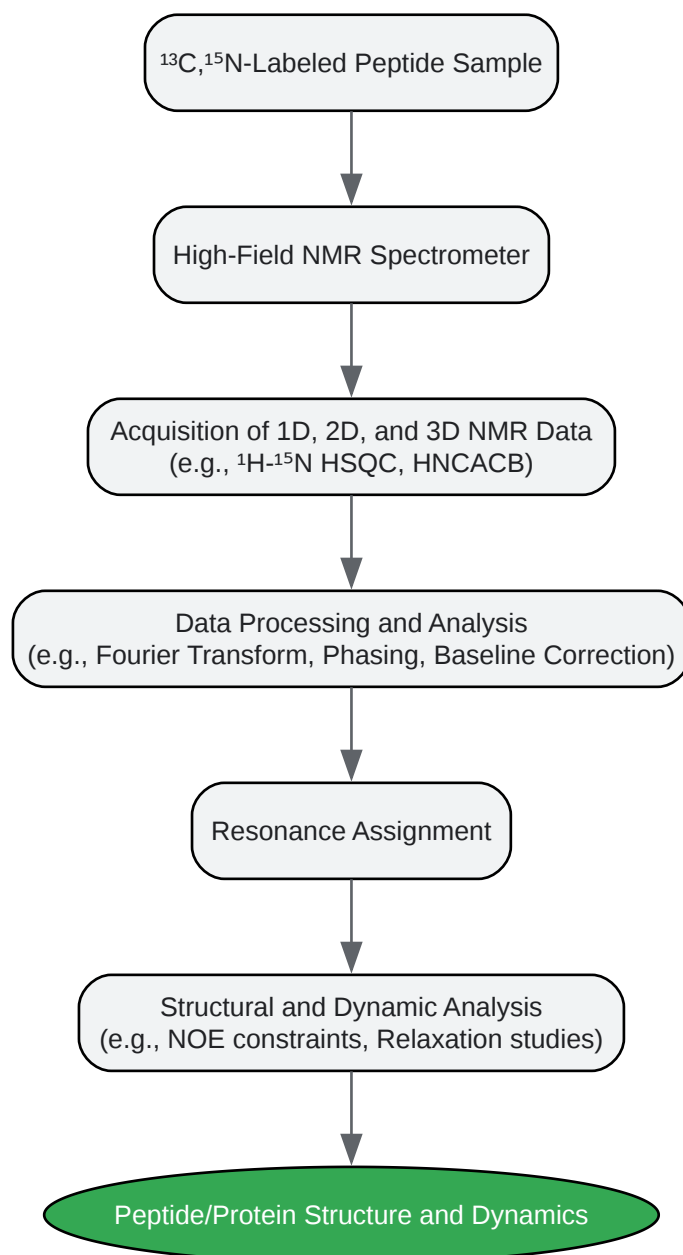
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Figure 1: General workflow for solid-phase peptide synthesis incorporating Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$.

- **Resin Preparation:** Start with a suitable solid support resin (e.g., Rink Amide or Wang resin) and perform the initial Fmoc deprotection of the attached amino acid or linker.
- **Activation of Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$:** In a separate vessel, dissolve Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ (3 equivalents relative to the resin loading capacity), a coupling agent such as HBTU (2.9 equivalents), and HOBt (3 equivalents) in N,N-Dimethylformamide (DMF). Add a base, typically N,N-Diisopropylethylamine (DIEA) (6 equivalents), to the activation mixture.
- **Coupling Reaction:** Add the activated amino acid solution to the deprotected resin. Agitate the reaction vessel at room temperature for 1-2 hours to ensure complete coupling. The progress of the reaction can be monitored using a Kaiser test.
- **Washing:** After the coupling is complete, thoroughly wash the resin with DMF to remove excess reagents and byproducts.
- **Fmoc Deprotection:** Treat the resin with a 20% solution of piperidine in DMF for 15-30 minutes to remove the Fmoc group from the newly added glycine residue, preparing it for the next coupling cycle.
- **Cleavage and Purification:** Once the peptide synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA). The crude peptide is then purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Peptides containing ^{13}C and ^{15}N labeled glycine residues are powerful tools for structural and dynamic studies using NMR spectroscopy. The isotopic labels provide specific signals that can be used to resolve overlapping resonances and to probe the local environment of the glycine residue.



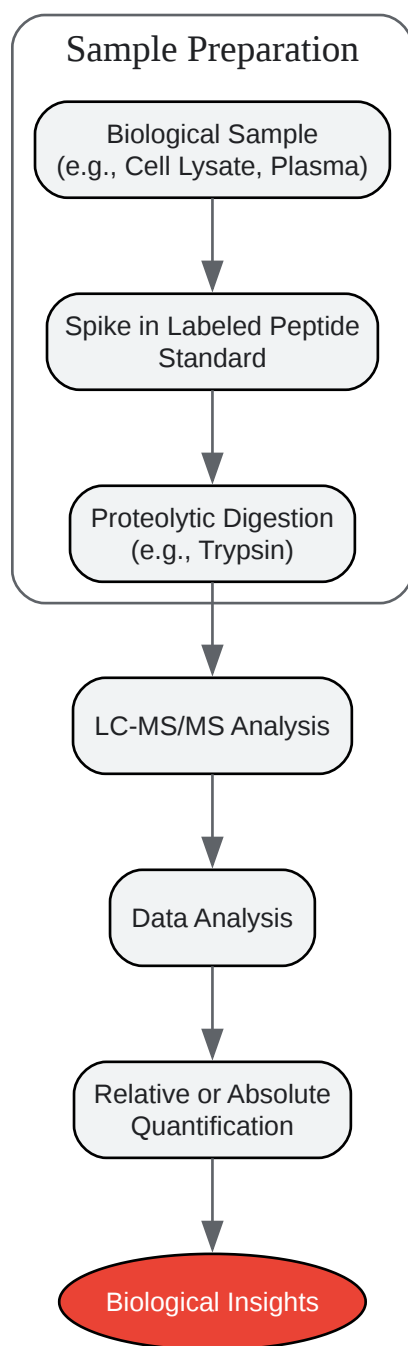
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Figure 2: Workflow for NMR structural analysis of a peptide containing $^{13}\text{C},^{15}\text{N}$ -labeled glycine.

- ^1H - ^{15}N HSQC (Heteronuclear Single Quantum Coherence): This is a fundamental 2D NMR experiment that correlates the amide proton with its directly bonded nitrogen. For a peptide containing ^{13}C , ^{15}N -labeled glycine, a specific cross-peak will appear in the HSQC spectrum corresponding to the glycine amide group, aiding in resonance assignment.
- Triple-Resonance Experiments (e.g., HNCACB, CBCA(CO)NH): These 3D NMR experiments are used to link sequential amino acid residues in a peptide chain, forming the basis for backbone resonance assignment. The ^{13}C and ^{15}N labels in the glycine residue provide crucial starting points or confirmation points in this assignment process.
- Solid-State NMR (ssNMR): For studying peptides in a solid or aggregated state, such as amyloid fibrils, ssNMR is employed. Isotopic labeling is essential for these experiments to obtain structural information. The ^{13}C chemical shifts of the glycine carbonyl and alpha-carbons are sensitive to the local secondary structure (e.g., α -helix vs. β -sheet).

Mass Spectrometry (MS) for Quantitative Proteomics

The primary application of Fmoc-Gly-OH- $^{13}\text{C}_2$, ^{15}N in mass spectrometry is for quantitative proteomics, often using a strategy known as Stable Isotope Labeling with Amino Acids in Cell Culture (SILAC) or by spiking known quantities of a labeled synthetic peptide into a sample as an internal standard for absolute quantification.



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Figure 3: Workflow for quantitative proteomics using a ^{13}C , ^{15}N -labeled peptide standard.

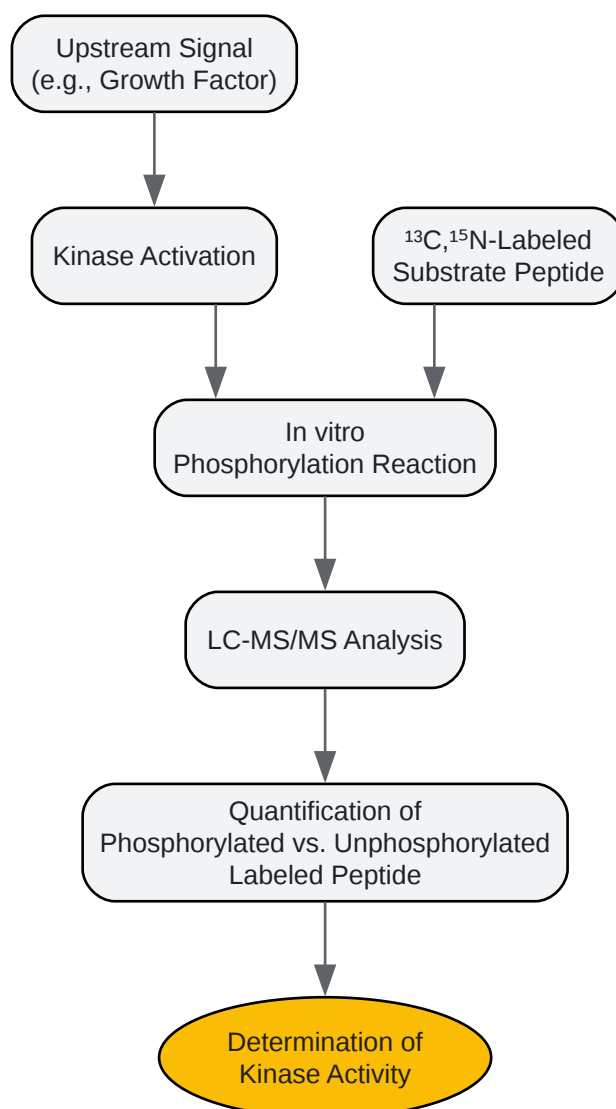
In a typical quantitative proteomics experiment, a protein of interest is digested into smaller peptides. A synthetic peptide, identical in sequence to one of the resulting tryptic peptides but containing the ^{13}C , ^{15}N -labeled glycine, is added to the sample in a known amount. During LC-MS/MS analysis, the labeled and unlabeled peptides co-elute but are distinguishable by their

mass difference. By comparing the peak intensities of the labeled (heavy) and unlabeled (light) peptides, the absolute quantity of the target protein in the original sample can be determined.

Application in Signaling Pathway Analysis

While direct examples of signaling pathways elucidated specifically using Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ are not readily available in the searched literature, the application of isotopically labeled peptides is a well-established method for studying post-translational modifications (PTMs) and protein-protein interactions within signaling cascades. For instance, a labeled peptide corresponding to a phosphorylation site on a kinase substrate can be used to quantify the activity of that kinase in response to a specific signal.

Logical Relationship in Kinase Activity Assay



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Figure 4: Logical workflow for a kinase activity assay using a $^{13}\text{C},^{15}\text{N}$ -labeled substrate peptide.

Conclusion

Fmoc-Gly-OH- $^{13}\text{C}_2,^{15}\text{N}$ is an indispensable tool for modern biochemical and pharmaceutical research. Its commercial availability and well-established incorporation into synthetic peptides provide researchers with a robust method for a wide range of applications, from the detailed structural characterization of biomolecules to the precise quantification of proteins in complex biological systems. The methodologies outlined in this guide offer a foundation for the effective utilization of this powerful research reagent.

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References

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